A Researcher's Guide to Commercial p53 ELISA Kits: A Comparative Analysis

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For researchers, scientists, and drug development professionals, the accurate quantification of the tumor suppressor protein p53 is crucial for a wide range of studies in cancer biology, cell cycle regulation, and apoptosis. Enzyme-linked immunosorbent assays (ELISAs) offer a sensitive and high-throughput method for this purpose. This guide provides an objective comparison of commercially available p53 ELISA kits, focusing on their performance characteristics and experimental protocols to aid in the selection of the most suitable kit for your research needs.

Introduction to p53 and its Detection

The p53 protein, often hailed as the "guardian of the genome," plays a pivotal role in preventing tumor formation by initiating cell cycle arrest, DNA repair, or apoptosis in response to cellular stress.[1] Its concentration in cells is tightly regulated, and alterations in p53 levels are associated with numerous cancers. Consequently, the precise measurement of p53 is of paramount importance in both basic research and clinical investigations.

The most common method for quantifying p53 protein in various biological samples is the sandwich ELISA. This technique utilizes a pair of antibodies that recognize different epitopes on the p53 protein, offering high specificity and sensitivity.

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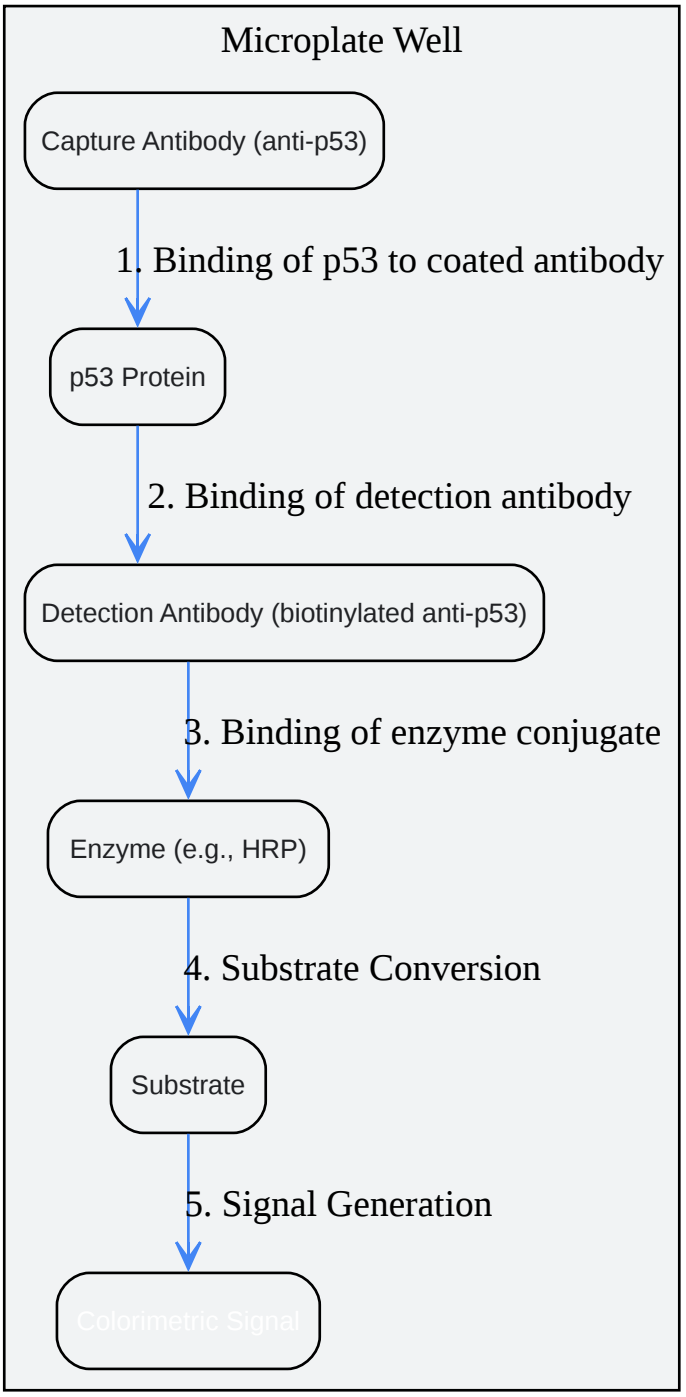
The Principle of Sandwich ELISA for p53 Detection

The fundamental principle of a sandwich ELISA involves capturing the target protein (p53) between two layers of antibodies.



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Caption: General principle of a p53 sandwich ELISA.

Comparative Analysis of Commercial p53 ELISA Kits

Several manufacturers offer a variety of p53 ELISA kits, each with its own set of performance characteristics. Below is a summary of key quantitative data from prominent suppliers. It is important to note that a direct head-to-head comparison with standardized experimental data is not readily available in the public domain. Therefore, the following data is based on the information provided by the manufacturers in their respective datasheets.

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Manufacturer	Kit Name/Catalog No.	Sensitivity	Assay Range	Sample Types
Abcam	Human p53 ELISA Kit (ab46067)	< 1.5 U/mL	3.1 - 100 U/mL	Plasma, Cell Lysate, Serum
Abcam	Human p53 SimpleStep ELISA® Kit (ab171571)	65 pg/mL	0.23 - 15 ng/mL	Cell culture extracts
Invitrogen (Thermo Fisher)	Human p53 ELISA Kit (BMS256)	-	-	Serum, cell culture supernatant, plasma[1]
R&D Systems	Human Total p53 DuoSet IC ELISA (DYC1043-2)	-	125.0 - 8,000 pg/mL	Cell lysates[2]
FineTest	Human Total P53(Tumor Protein p53) ELISA Kit (EH3898)	46.875 pg/mL	78.125 - 5000 pg/ml	Serum, Plasma, Cell Culture Supernatant, cell or tissue lysate[3]
Aviva Systems Biology	P53 ELISA Kit (Human) (OKBB00357)	< 10 pg/ml	156 pg/ml - 10,000 pg/ml	-
antibodies-online.com	p53 ELISA Kit (ABIN6719806)	156 pg/mL	156 pg/mL - 10000 pg/mL	Cell Culture Lysate

Note: The units for sensitivity and assay range (e.g., U/mL, pg/mL, ng/mL) may vary between manufacturers, making direct comparisons challenging. Researchers should carefully consider the expected concentration of p53 in their samples when selecting a kit.

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Experimental Protocols: A General Workflow

While specific protocols may vary slightly between kits, the general workflow for a p53 sandwich ELISA is consistent. The following diagram outlines the key experimental steps.

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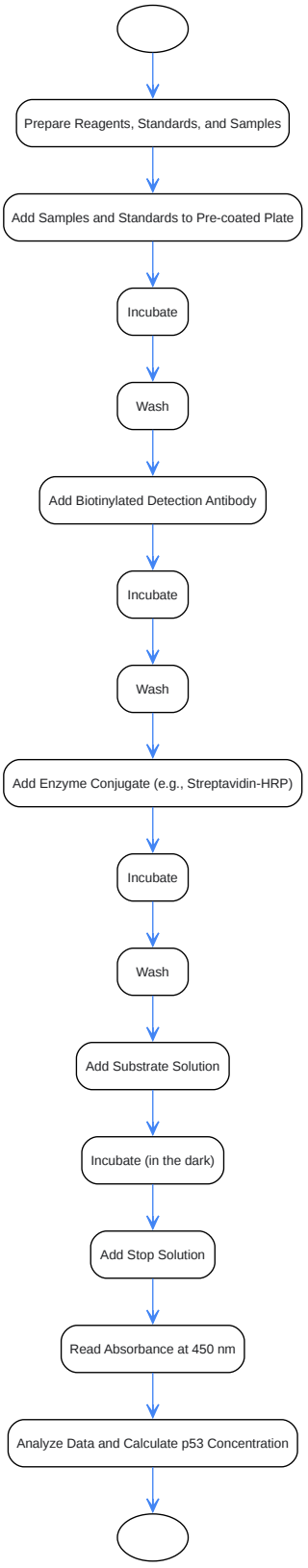

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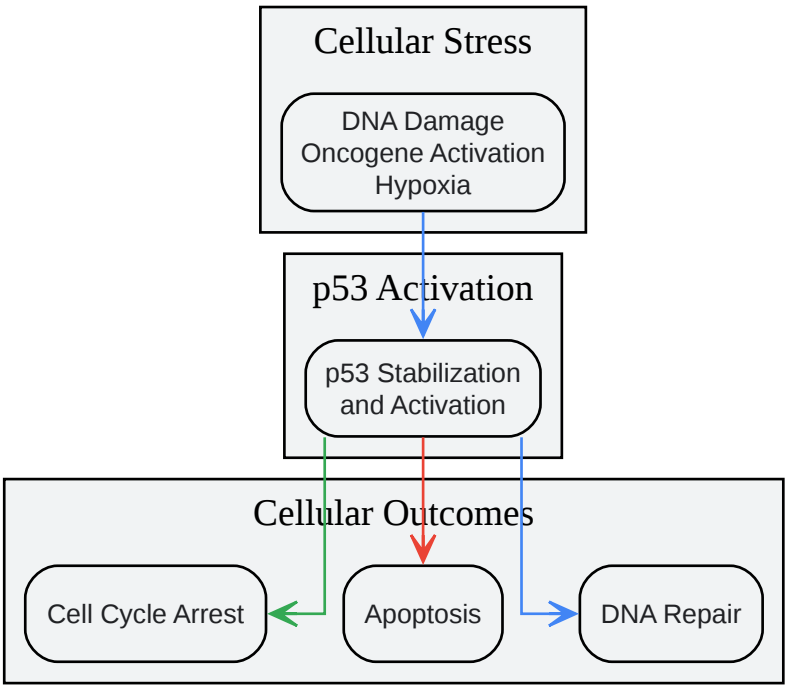

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References

- 1. p53 ELISA Kits [thermofisher.com]
- 2. rndsystems.com [rndsystems.com]
- 3. Human Total P53(Tumor Protein p53) ELISA Kit - FineTest ELISA Kit | FineTest Antibody | FineTest® [fn-test.com]
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